

# Personal protective equipment for handling Acid Orange 74

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## Compound of Interest

Compound Name: Acid Orange 74

Cat. No.: B8235424

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## Essential Safety and Handling Guide for Acid Orange 74

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Acid Orange 74**, an azo dye. Adherence to these procedures is essential for ensuring laboratory safety and environmental protection.

## Hazard Identification and Personal Protective Equipment (PPE)

**Acid Orange 74** is a dark orange powder that is soluble in water.<sup>[1][2][3]</sup> It is harmful if swallowed and can cause irritation to the eyes, skin, and respiratory tract.<sup>[1]</sup> Therefore, stringent safety measures, including the use of appropriate personal protective equipment (PPE), are mandatory.

Engineering Controls:

- Always handle **Acid Orange 74** in a well-ventilated area, preferably within a chemical fume hood.<sup>[1]</sup>
- Ensure that a safety shower and eyewash station are readily accessible.

Personal Protective Equipment (PPE): A comprehensive suite of PPE is required to minimize exposure.

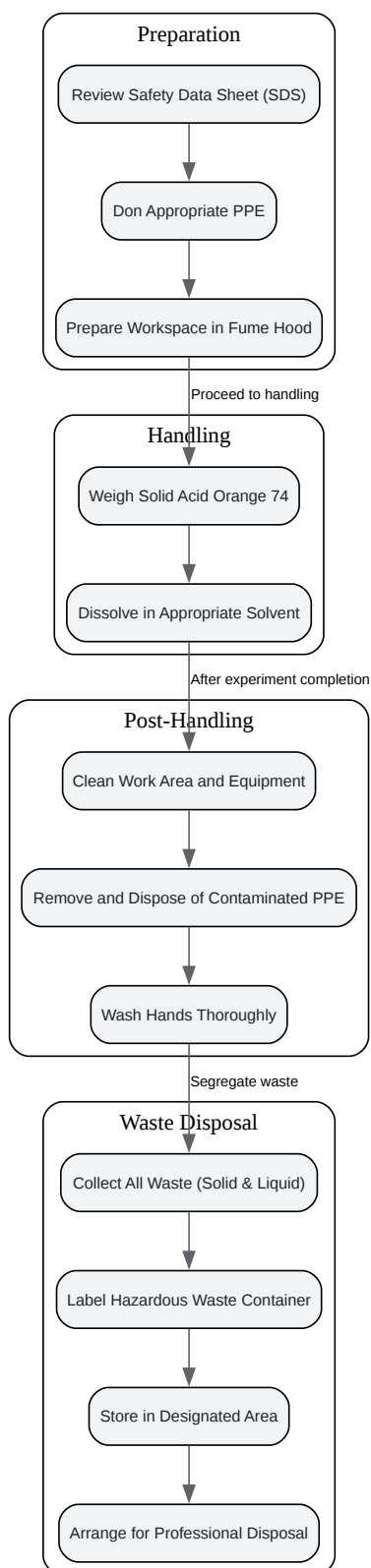
PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn in addition to goggles when there is a splash hazard.	Protects against dust particles and splashes that can cause eye irritation and inflammation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or rubber). Gloves should be inspected before use and changed immediately if contaminated.	Prevents skin contact, which can lead to irritation.
Body Protection	A lab coat, long pants, and closed-toe shoes are the minimum requirements. Consider a chemically resistant apron or coveralls for larger quantities.	Protects skin from accidental spills and contamination.
Respiratory Protection	An approved respirator should be worn, especially when handling the powder outside of a fume hood, to prevent inhalation of dust.	Minimizes the risk of respiratory tract irritation.

## Occupational Exposure Limits

Currently, there are no established specific occupational exposure limits (e.g., PEL, TLV) for **Acid Orange 74** from major regulatory agencies such as OSHA or ACGIH. Given the potential for irritation, it is crucial to minimize exposure through the consistent use of the engineering controls and PPE outlined above.

## Operational Plan for Handling Acid Orange 74

A systematic approach to handling **Acid Orange 74** is crucial for safety. The following workflow provides a step-by-step guide from preparation to post-handling procedures.



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